

Technical Operating Procedure: Safe Disposal of 3-Bromobenzyl-guanidine Hemisulfate

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Compound of Interest

Compound Name: *3-Bromobenzyl-guanidine hemisulfate*
Cat. No.: *B13913374*

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Executive Summary & Operational Context

This guide defines the standard operating procedure (SOP) for the disposal of **3-Bromobenzyl-guanidine hemisulfate** (CAS: 90151-50-1). As a researcher, you likely utilize this compound as a precursor in the synthesis of adrenergic neuron blockers or radiopharmaceuticals (e.g., MIBG analogs).

The Core Challenge: While often categorized generically as an "organic solid," the presence of the bromine atom and the hemisulfate moiety dictates a specific disposal pathway. Improper disposal into standard non-halogenated waste streams can damage incinerator scrubbers (due to HBr formation) and violate EPA restrictions on halogen content in fuel-blending programs.

Immediate Safety Profile:

- Signal Word: WARNING
- Primary Hazards: Skin/Eye Irritant (H315, H319), Respiratory Irritant (H335), Harmful if Swallowed (H302).

- Physical State: Solid (White to off-white crystalline powder).

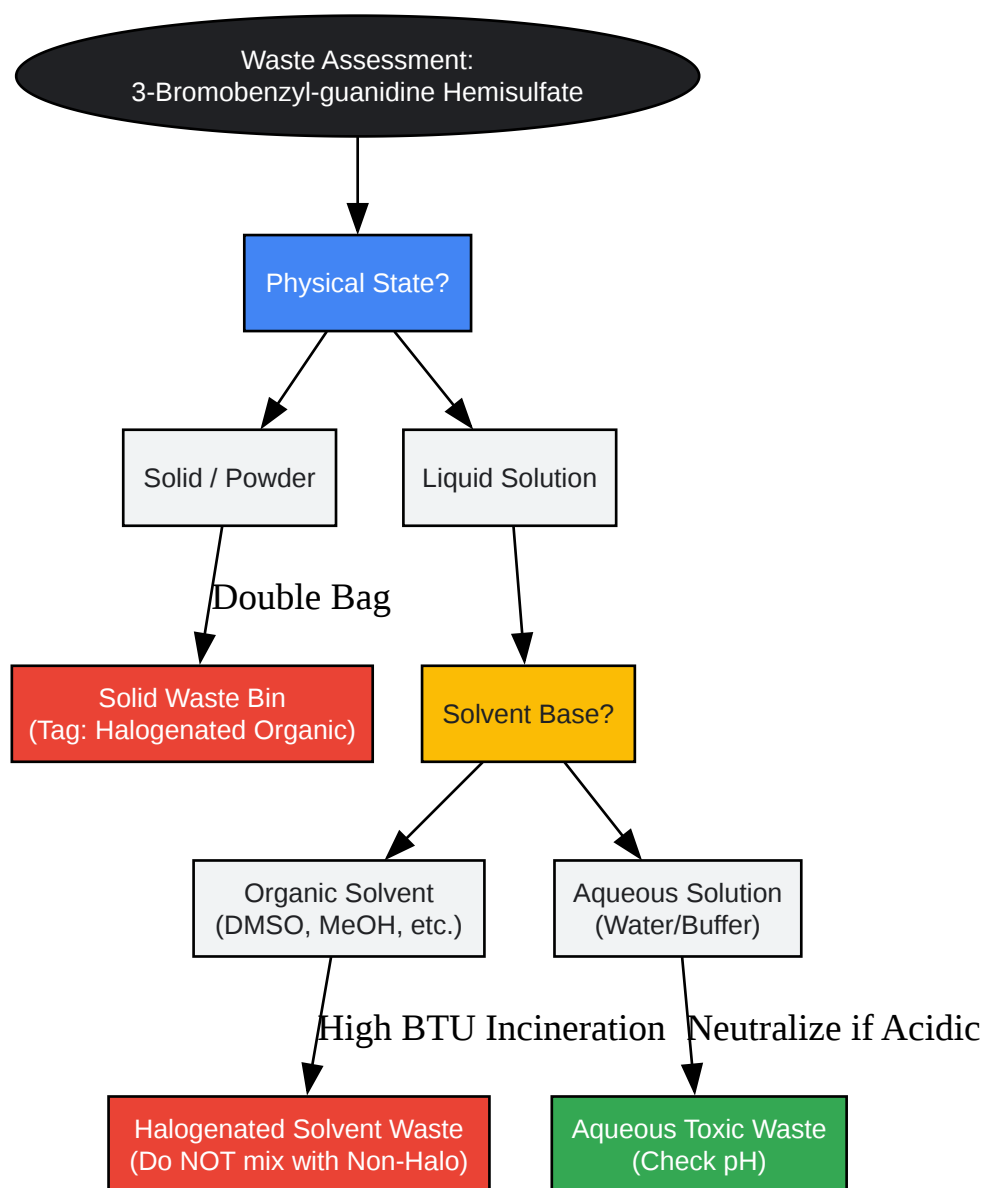
Chemical & Waste Profile

Understanding the chemical nature of the waste is the first step in a self-validating safety protocol.

Property	Data	Disposal Implication
CAS Number	90151-50-1	Use for waste manifesting and inventory tracking.
Molecular Formula	$C_8H_{10}BrN_3[1] \cdot \frac{1}{2}H_2SO_4$	Contains Nitrogen, Sulfur, and Bromine.
Acidity (pKa)	Acidic salt	Aqueous solutions may be corrosive (pH < 2.0).
Halogen Content	~25-30% Br by weight	MANDATORY: Must enter Halogenated Waste streams.
Solubility	Soluble in Water, DMSO	Dictates liquid waste segregation (Aqueous vs. Organic).

Pre-Disposal Assessment Workflow

Before disposing of any material, execute this logic flow to determine the correct waste stream. This prevents cross-contamination of bulk waste drums.



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Figure 1: Decision matrix for segregating **3-Bromobenzyl-guanidine hemisulfate** waste based on physical state and solvent matrix.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance or Spill Debris)

Use this for expired shelf stock, weighing boat residues, or contaminated paper towels.

- Segregation: Do not throw in the general trash or biohazard bins.

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated "Solid Chemical Waste" drum.
- Labeling:
 - Attach a hazardous waste tag.[2]
 - Critical: Explicitly write "Contains Halogens" or "Brominated Organic Solid."
 - List constituents: "**3-Bromobenzyl-guanidine hemisulfate** (100%)."[3]
- Secondary Containment: If disposing of the original glass vial, place the capped vial inside a clear plastic bag (Ziploc) before placing it in the waste drum to prevent breakage and dust generation.

Protocol B: Liquid Waste (Organic Solvents)

Use this for reaction mother liquors or HPLC waste (e.g., Methanol, Acetonitrile, DMSO).

- Stream Selection: This MUST go into the Halogenated Solvent waste stream.
 - Why? Non-halogenated waste is often used for fuel blending (burned for energy). Bromine compounds release corrosive hydrogen bromide (HBr) upon combustion, which is illegal in standard fuel boilers. They require specialized incinerators with acid gas scrubbers [1].
- Compatibility Check: Ensure the container does not contain strong oxidizers (e.g., Nitric Acid), as guanidines can potentially form unstable N-nitro compounds under specific forcing conditions.
- Labeling: "Halogenated Organic Solvents. Constituents: Methanol (99%), **3-Bromobenzyl-guanidine hemisulfate** (<1%)."

Protocol C: Aqueous Waste

Use this for dissolved stock solutions in water or buffers.

- pH Check: The hemisulfate salt is acidic. Check pH.

- If pH < 2: It is a D002 (Corrosive) waste.[4]
- Action: You may neutralize it to pH 5–9 using Sodium Bicarbonate (NaHCO₃) if your facility's license permits elementary neutralization. If not, tag it as "Acidic Aqueous Waste."
- Collection: Collect in a carboy labeled "Aqueous Waste with Toxic Organics."
- Prohibition: Do NOT pour down the sink. While the hemisulfate moiety is benign, the bromobenzylguanidine core is ecotoxic and must be treated chemically off-site.

Regulatory & Compliance Framework (USA/RCRA)

While 3-Bromobenzyl-guanidine is not explicitly listed on the EPA's "P-List" (Acutely Toxic) or "U-List" (Toxic), it must be managed as a Characteristic Waste if it exhibits toxicity, or under the "General Duty Clause" to prevent environmental release.

- EPA Waste Codes (Potential):
 - D002: Corrosive (if disposing of concentrated acidic solutions).[4]
 - Non-Regulated Hazardous Waste: If it does not meet specific RCRA characteristics, it is still treated as hazardous chemical waste by TSDFs (Treatment, Storage, and Disposal Facilities) due to the halogen content.
- DOT Shipping (for waste haulers):
 - Likely falls under UN 1759 (Corrosive solids, n.o.s.) or UN 3077 (Environmentally hazardous substance, solid, n.o.s.) depending on formulation and pH [2].

Emergency Contingencies

Scenario: Benchtop Spill (Solid Powder)

- PPE: Wear nitrile gloves, lab coat, and safety goggles. If powder is fine/dusty, use an N95 or P100 respirator to prevent inhalation of the guanidine salt (respiratory irritant).
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion.

- Cleanup: Scoop up the damp powder/towel mixture.
- Disposal: Place in a sealed bag and treat as Protocol A (Solid Waste).
- Decontamination: Wipe the surface with a 10% soap/water solution.

Scenario: Skin Contact

- Immediate Action: Flush skin with copious water for 15 minutes.[5][6] The hemisulfate component can cause acid-like irritation.
- Follow-up: Seek medical attention if redness persists.

References

- United States Environmental Protection Agency (EPA). Hazardous Waste Characteristics: A User-Friendly Reference Document. (Defining Halogenated vs. Non-Halogenated streams). Available at: [\[Link\]](#)

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Sources

- [1. 3-Bromobenzylguanidinium sulphate | CAS 90151-50-1 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. Disposal Standards - Department of Biology, University of York \[york.ac.uk\]](#)
- [3. 3-BROMOBENZYLGUANIDINIUM SULFATE | 90151-50-1 \[chemicalbook.com\]](#)
- [4. my.alfred.edu \[my.alfred.edu\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
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